

Technical Guide: Physicochemical Properties of 2-Hydroxy-5-(hydroxymethyl)benzaldehyde

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Compound of Interest

Compound Name:	2-Hydroxy-5-(hydroxymethyl)benzaldehyde
Cat. No.:	B1329251

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide focuses on the key physicochemical properties of **2-Hydroxy-5-(hydroxymethyl)benzaldehyde**, specifically its melting and boiling points. While specific experimentally determined values for this compound are not readily available in the cited literature, this document provides detailed, generalized experimental protocols for their determination. Furthermore, a representative synthetic workflow for a related aromatic aldehyde is presented to illustrate a potential production pathway. This guide serves as a foundational resource for researchers engaged in the synthesis, characterization, and application of this and similar compounds in drug discovery and development.

Physicochemical Data

Currently, specific, experimentally verified data for the melting and boiling points of **2-Hydroxy-5-(hydroxymethyl)benzaldehyde** are not available in the public domain based on the conducted searches. Commercial suppliers indicate that the compound is a solid at room temperature, which is consistent with its chemical structure.

For context and comparison, the physical properties of the closely related but distinct compound, 2-hydroxy-5-methylbenzaldehyde, are well-documented.

Table 1: Physicochemical Data of 2-hydroxy-5-methylbenzaldehyde

Property	Value
Melting Point	54-57 °C
Boiling Point	217 °C

Data for 2-hydroxy-5-methylbenzaldehyde, not **2-Hydroxy-5-(hydroxymethyl)benzaldehyde**.

[\[1\]](#)[\[2\]](#)

Experimental Protocols for Determination of Melting and Boiling Points

The following sections detail standardized laboratory procedures for the determination of melting and boiling points of solid organic compounds like **2-Hydroxy-5-(hydroxymethyl)benzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For pure crystalline solids, this transition occurs over a narrow temperature range. The following protocol is a general method for determining the melting point of a solid organic compound using a capillary tube method.

Materials:

- Dry, finely powdered sample of the organic compound
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry compound is placed on a clean, dry surface and finely powdered using a mortar and pestle if necessary.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a packed sample column of 2-3 mm in height is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.

Boiling Point Determination

For solid compounds that are stable at their boiling point, the boiling point can be determined using a micro-method with a capillary tube.

Materials:

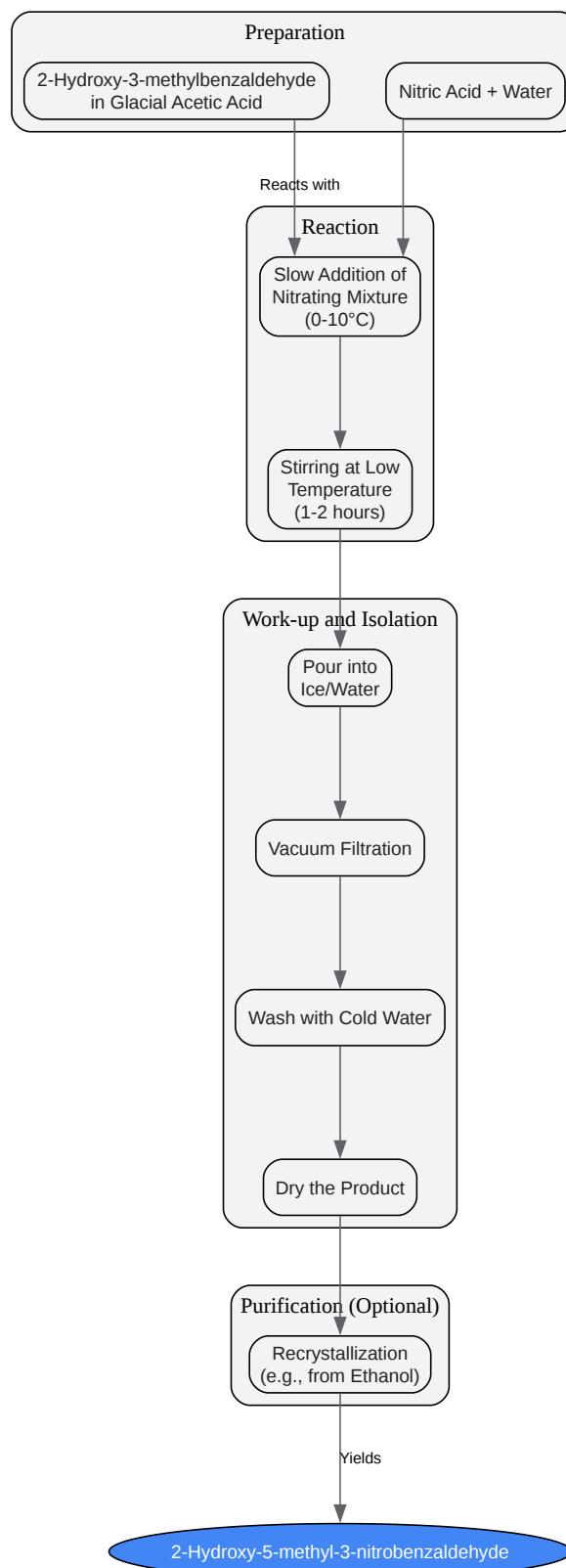
- Small quantity of the organic compound
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath) or a heating block
- Apparatus for securing the test tube and thermometer

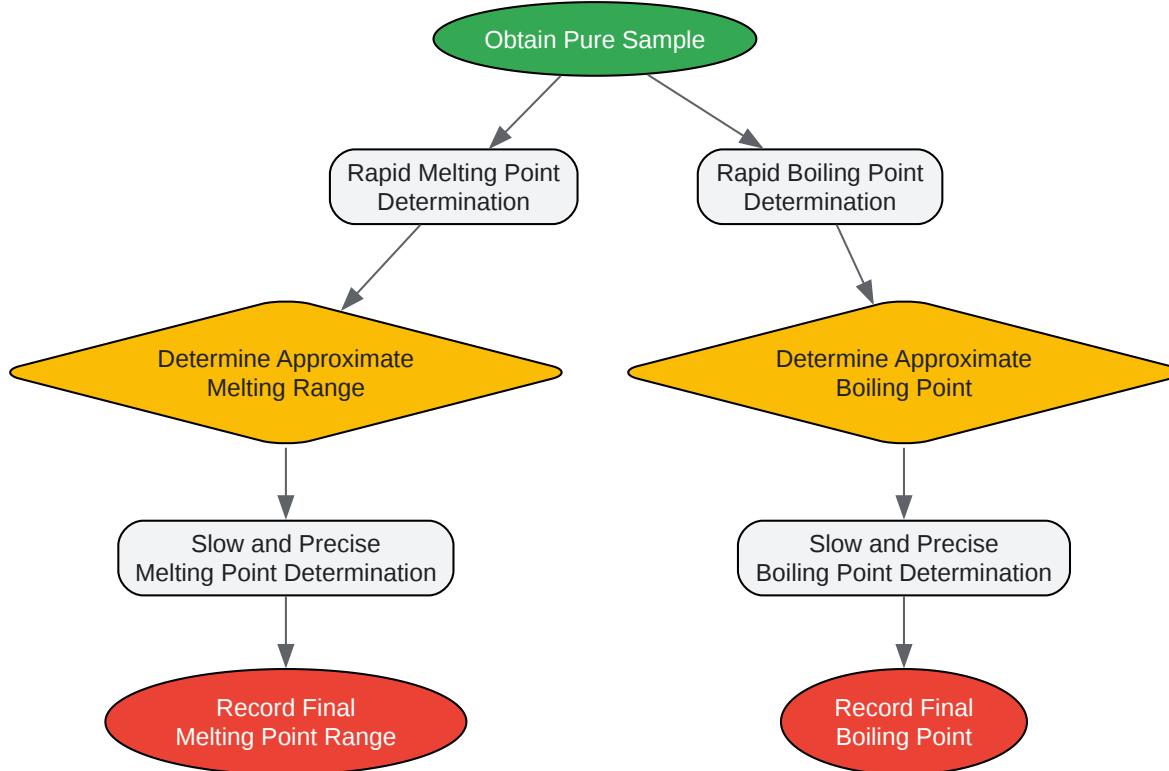
Procedure:

- Sample Preparation: A small amount of the compound is placed in the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in a heating bath.
- Heating: The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- Data Recording: The liquid will begin to cool. The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Synthetic Workflow

While a specific, detailed synthesis protocol for **2-Hydroxy-5-(hydroxymethyl)benzaldehyde** was not found, a general workflow for the synthesis of a related substituted benzaldehyde, **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**, is presented below. This illustrates a common synthetic strategy for functionalizing aromatic aldehydes.





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